

# An In-depth Technical Guide to the Safe Handling of 3,4-Dibromohexane

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## Compound of Interest

Compound Name: 3,4-Dibromohexane

Cat. No.: B106768

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3,4-dibromohexane**, a halogenated hydrocarbon utilized in various research and development applications. Due to its potential hazards, a thorough understanding of its properties and adherence to strict safety protocols are imperative for all personnel.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4-dibromohexane** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Br <sub>2</sub>	[1][2]
Molecular Weight	243.97 g/mol	[2]
CAS Number	16230-28-7	[3]
Appearance	Clear liquid	[4]
Density	1.594 g/mL at 25 °C	[3]
Boiling Point	39 °C at 0.8 mm Hg	[3]
Refractive Index	n <sub>20/D</sub> 1.507	[3]

## Hazard Identification and GHS Classification

**3,4-Dibromohexane** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Primary Hazards: Irritant.[\[1\]](#)

## Toxicological Data

Specific quantitative toxicity data (LD50/LC50) for **3,4-dibromohexane** is not readily available in the reviewed literature. However, based on its GHS classification, it should be handled as a substance with the potential for significant irritation to the skin, eyes, and respiratory system. For context, other brominated compounds, such as 1-bromohexane, have a reported oral LD50 in rats of 3,300 mg/kg.[\[5\]](#) Given the lack of specific data for **3,4-dibromohexane**, a cautious approach assuming moderate acute toxicity is warranted.

## Experimental Protocols

Adherence to established experimental protocols is crucial for minimizing exposure and ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving **3,4-dibromohexane** to determine the appropriate level of PPE. The following table outlines the recommended PPE for routine handling in a laboratory setting.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for larger quantities or when there is a significant splash hazard.	ANSI Z87.1 compliant.
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Inspect for any signs of degradation or punctures before use.
Body	Laboratory coat.	A flame-retardant lab coat that fastens securely is essential. For larger quantities or splash risks, a chemical-resistant apron over the lab coat is advised.
Respiratory	Work should be conducted in a certified chemical fume hood.	If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.
Feet	Closed-toe shoes.	Substantial, closed-toe shoes are mandatory in the laboratory to protect against spills.

## Handling and Storage Procedures

### Handling:

- All work with **3,4-dibromohexane** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[6]

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Avoid inhalation of vapor or mist.[\[7\]](#)
- Use appropriate, inspected PPE at all times.
- Keep containers tightly closed when not in use.[\[6\]](#)[\[7\]](#)
- Ground and bond containers when transferring to prevent static discharge.
- After handling, wash hands and any exposed skin thoroughly with soap and water.

#### Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[6\]](#)[\[8\]](#)
- Keep containers tightly closed and properly labeled.[\[6\]](#)[\[8\]](#)
- Store separately from incompatible materials.

## Spill and Waste Disposal Protocols

#### Spill Response:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Control Ignition Sources: If flammable, extinguish all potential ignition sources.[\[8\]](#)
- Containment: For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled hazardous waste container.
- Decontamination: Clean the spill area with an appropriate solvent, followed by washing with soap and water.

- Ventilate: Ensure the area is well-ventilated after cleanup.

#### Waste Disposal:

- All waste containing **3,4-dibromohexane** must be treated as hazardous waste.
- Collect all liquid and solid waste (including contaminated PPE and cleaning materials) in a designated, compatible, and properly labeled hazardous waste container.[\[8\]](#)
- The container should be labeled as "Hazardous Waste" and specify "Halogenated Organic Waste".[\[8\]](#)
- Do not mix with non-halogenated waste.[\[8\]](#)
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Incineration at a licensed facility is a common disposal method for brominated organic compounds.[\[9\]](#)

## First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention. Provide the Safety Data Sheet (SDS) to the attending medical personnel.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek immediate medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[7]

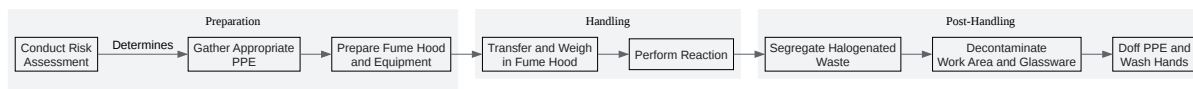
## Chemical Incompatibilities

Store **3,4-dibromohexane** separately from the following classes of chemicals to prevent potentially violent reactions:

- Strong oxidizing agents[4]
- Strong bases
- Reactive metals such as sodium, potassium, and magnesium
- Aluminum[8]
- Alkalis[8]
- Reducing agents[8]

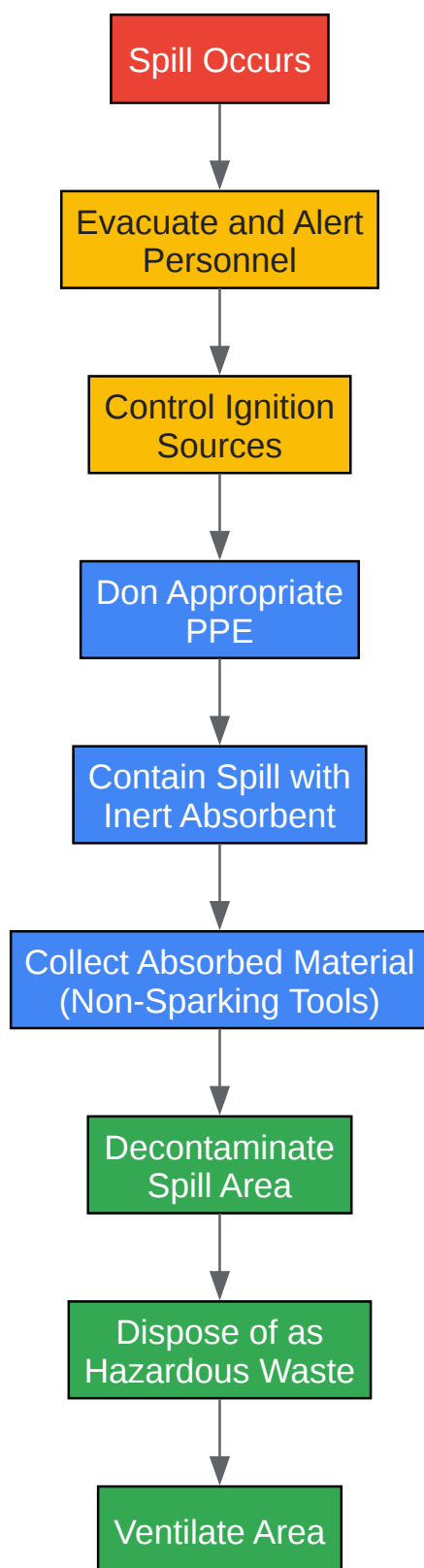
## Visualized Workflows and Relationships

The following diagrams illustrate key logical workflows for the safe handling of **3,4-dibromohexane**.



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General Experimental Workflow for **3,4-Dibromohexane**.



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